

# Pharacine: An Enigmatic Natural Product Awaiting Therapeutic Target Discovery

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## Compound of Interest

Compound Name: *Pharacine*

Cat. No.: *B138207*

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Despite its unique chemical structure, the natural product **Pharacine** remains a molecule of unknown therapeutic potential. A thorough review of publicly available scientific literature and databases reveals a significant gap in the understanding of its biological activity, with no identified therapeutic targets, mechanism of action studies, or associated clinical or preclinical data.

**Pharacine** is a symmetrical p-cyclophane, a type of organic compound with a unique bridged aromatic ring structure. It was first isolated from the ethyl acetate extract of the bacterial strain *Cytophaga* sp. AM13.1.[1] Its chemical formula is  $C_{24}H_{24}O_8$ , and it is also referred to as a phthalate ester.[2]

Currently, the known biological data on **Pharacine** is limited to initial screenings against a small panel of microorganisms. These studies reported that **Pharacine** showed no activity against three species of microalgae, the fungus *Mucor miehei*, the yeast *Candida albicans*, and the bacteria *Staphylococcus aureus*, *Bacillus subtilis*, *Escherichia coli*, and *Streptomyces viridochromogenes*.[1]

There is no information available in scientific literature or clinical trial registries regarding any investigation into the therapeutic targets of **Pharacine**. Consequently, details on its mechanism of action, potential signaling pathway interactions, and any quantitative data from preclinical or clinical studies are non-existent. The core requirements for a technical guide, including data tables, experimental protocols, and signaling pathway diagrams, cannot be fulfilled at this time due to the foundational absence of research in these areas.

Further research is required to explore the bioactivity of **Pharacine** and to identify any potential therapeutic applications. Future studies could involve high-throughput screening against various cell lines and molecular targets to uncover its pharmacological profile. Until such research is conducted and published, the therapeutic potential of **Pharacine** will remain unknown.

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## References

- 1. Pharacine, a natural p-cyclophane and other indole derivatives from *Cytophaga* sp. strain AM13.1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Pharacine | C<sub>24</sub>H<sub>24</sub>O<sub>8</sub> | CID 10455912 - PubChem [pubchem.ncbi.nlm.nih.gov]
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